

Mass Spectrometry Analysis of 9-(1-Bromovinyl)anthracene: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-(1-Bromovinyl)anthracene

Cat. No.: B15334782

[Get Quote](#)

Introduction

9-(1-Bromovinyl)anthracene is a brominated polycyclic aromatic hydrocarbon (PAH). Its structure, featuring a reactive bromovinyl group attached to a large aromatic system, makes it a compound of interest in organic synthesis and materials science. Mass spectrometry is an essential analytical technique for the structural elucidation and confirmation of such molecules. This guide provides an in-depth overview of the mass spectrometric analysis of **9-(1-Bromovinyl)anthracene**, focusing on its predicted fragmentation patterns under Electron Ionization (EI) and outlining a general experimental protocol for its analysis using Gas Chromatography-Mass Spectrometry (GC-MS). The molecular formula for **9-(1-Bromovinyl)anthracene** is $C_{16}H_{11}Br$, with a monoisotopic mass of 282.00441 Da.^[1]

Data Presentation: Predicted Mass Spectrum

The analysis of **9-(1-Bromovinyl)anthracene** by Electron Ionization Mass Spectrometry (EI-MS) is expected to produce a series of characteristic ions. The presence of a single bromine atom is a key diagnostic feature, as it results in a distinctive isotopic pattern for bromine-containing fragments (^{79}Br and ^{81}Br isotopes are in an approximate 1:1 natural abundance). The table below summarizes the predicted major ions, their mass-to-charge ratios (m/z), and their proposed structures.

m/z (mass-to-charge)	Proposed Ion Formula	Proposed Structure/Fragment	Notes
284	$[\text{C}_{16}\text{H}_{11}^{81}\text{Br}]^{+\bullet}$	Molecular Ion (M+2)	The presence of the ^{81}Br isotope. Its intensity should be nearly equal to the M^+ peak at m/z 282.
282	$[\text{C}_{16}\text{H}_{11}^{79}\text{Br}]^{+\bullet}$	Molecular Ion (M^+)	The parent ion containing the ^{79}Br isotope.
203	$[\text{C}_{16}\text{H}_{11}]^+$	$\text{M}^+ - \bullet\text{Br}$	Results from the cleavage of the C-Br bond, a common fragmentation for brominated compounds. This is often a prominent peak.
202	$[\text{C}_{16}\text{H}_{10}]^{+\bullet}$	$\text{M}^+ - \text{HBr}$	Formed by the elimination of a hydrogen bromide molecule. This is a characteristic fragmentation pathway for many halogenated hydrocarbons.

178	$[C_{14}H_{10}]^{+\bullet}$	Anthracene Radical Cation	Results from the cleavage of the C-C bond between the anthracene core and the vinyl group. This corresponds to the stable anthracene aromatic system.
-----	-----------------------------	---------------------------	---

Experimental Protocols

A standard and effective method for the analysis of semi-volatile organic compounds like **9-(1-Bromovinyl)anthracene** is Gas Chromatography-Mass Spectrometry (GC-MS) with Electron Ionization (EI).^{[2][3]}

1. Sample Preparation

- Solvent Selection: Dissolve the solid **9-(1-Bromovinyl)anthracene** standard in a high-purity volatile organic solvent such as dichloromethane, hexane, or toluene.
- Concentration: Prepare a stock solution (e.g., 1 mg/mL) and perform serial dilutions to create working standards in the range of 1-100 ng/μL. The final concentration should be optimized to avoid detector saturation while ensuring adequate signal intensity.
- Quality Control: Use amber glassware to prevent potential photodegradation of the analyte.^[3]

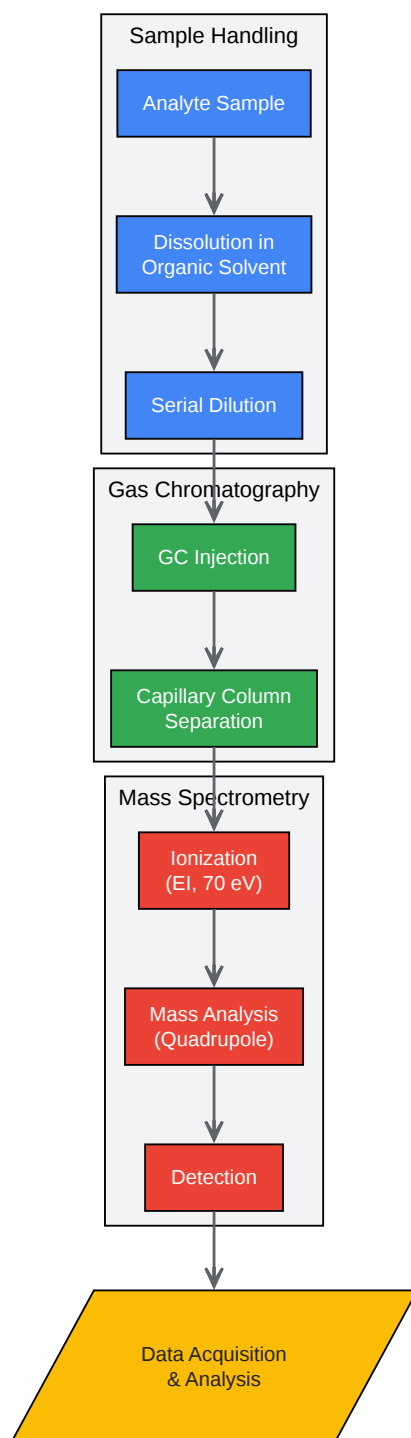
2. Instrumentation: GC-MS

- Gas Chromatograph (GC) Conditions:
 - Injector: Split/splitless injector, typically operated in splitless mode for trace analysis at a temperature of 250-280°C.
 - Carrier Gas: Helium at a constant flow rate (e.g., 1.0-1.5 mL/min).

- Column: A non-polar or semi-polar capillary column, such as a DB-5MS or HP-5MS (e.g., 30 m length, 0.25 mm internal diameter, 0.25 μ m film thickness), is suitable for separating PAHs.[4]
- Oven Temperature Program:
 - Initial temperature: 50-80°C, hold for 1-2 minutes.
 - Ramp: Increase temperature at a rate of 10-20°C/min to a final temperature of 280-300°C.
 - Final Hold: Hold at the final temperature for 5-10 minutes to ensure elution of the compound.
- Mass Spectrometer (MS) Conditions:
 - Ionization Mode: Electron Ionization (EI).[5][6]
 - Ionization Energy: Standard 70 eV.[5]
 - Ion Source Temperature: 230-250°C.
 - Mass Analyzer: Quadrupole.
 - Scan Mode: Full scan mode to acquire a complete mass spectrum.
 - Scan Range: m/z 40-400 to ensure capture of the molecular ion and all significant fragments.
 - Transfer Line Temperature: 280-300°C to prevent condensation of the analyte.

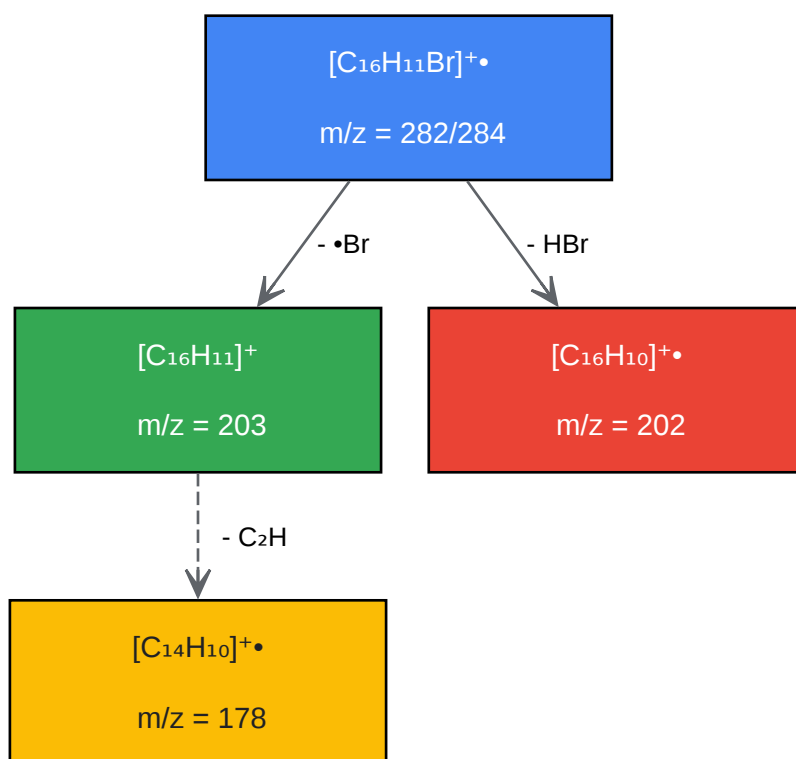
Visualizations

The following diagrams illustrate the experimental workflow and the proposed fragmentation logic for **9-(1-Bromovinyl)anthracene**.



[Click to download full resolution via product page](#)

Caption: General workflow for the GC-MS analysis of **9-(1-Bromovinyl)anthracene**.



[Click to download full resolution via product page](#)

Caption: Proposed Electron Ionization (EI) fragmentation pathway for **9-(1-Bromovinyl)anthracene**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 9-(1-Bromovinyl)anthracene | C₁₆H₁₁Br | CID 14972763 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. 9-Bromoanthracene [webbook.nist.gov]
- 5. pubs.aip.org [pubs.aip.org]

- 6. 9-Bromoanthracene [webbook.nist.gov]
- To cite this document: BenchChem. [Mass Spectrometry Analysis of 9-(1-Bromovinyl)anthracene: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15334782#mass-spectrometry-analysis-of-9-1-bromovinyl-anthracene]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com